

# N-Propylphthalimide molecular weight and formula

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## Compound of Interest

Compound Name: **N-Propylphthalimide**

Cat. No.: **B1294304**

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## Technical Data Sheet: N-Propylphthalimide

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **N-Propylphthalimide**, a chemical compound used as a reactant or intermediate in the manufacturing of textiles, pigments, and dyes.[\[1\]](#)[\[2\]](#) It also serves as a building block in the synthesis of heterocyclic compounds for pharmaceutical development.[\[1\]](#)[\[2\]](#)

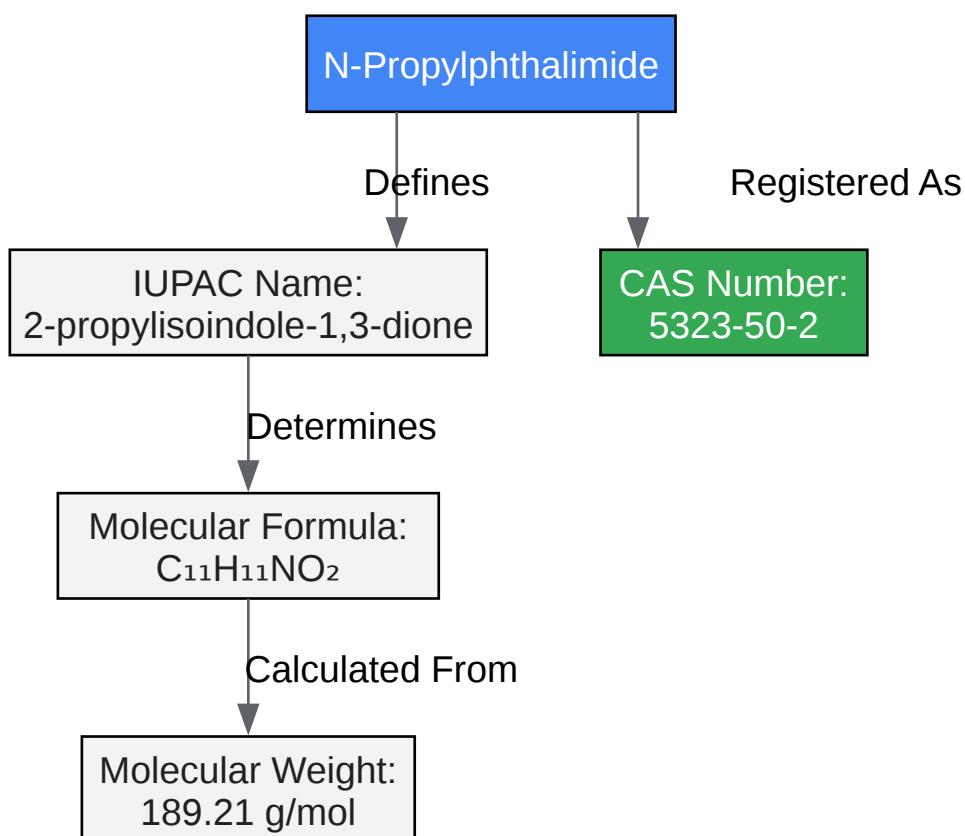
## Chemical Properties

The fundamental molecular properties of **N-Propylphthalimide** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Identifier	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	189.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Exact Mass	189.2105 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
CAS Number	5323-50-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

# Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the chemical name and its fundamental molecular identifiers. The IUPAC name defines the unique chemical structure, from which the molecular formula and subsequently the molecular weight are derived. The CAS number serves as a universal registry identifier.



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## References

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- To cite this document: BenchChem. [N-Propylphthalimide molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294304#n-propylphthalimide-molecular-weight-and-formula]

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